

rosaramicin in vivo efficacy models

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Compound Focus: Rosaramicin

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Historical In Vivo Efficacy Data

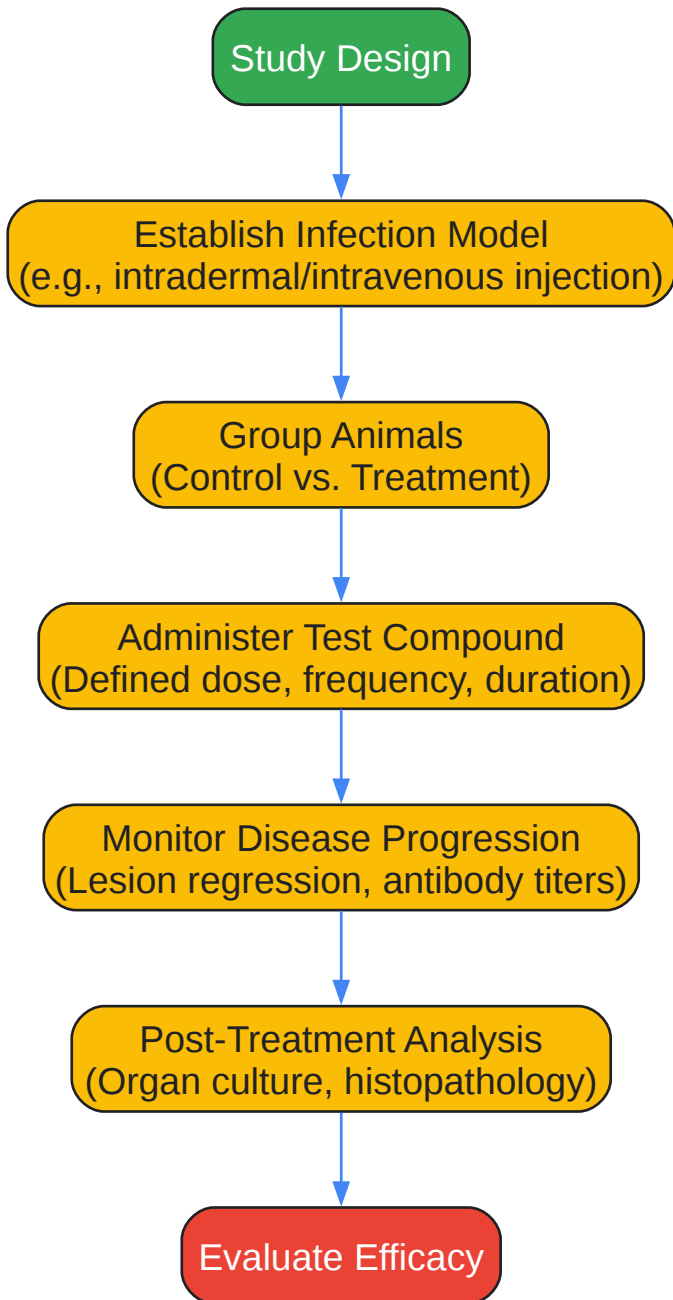
The table below summarizes the key findings from identified animal model studies:

Infection Model	Pathogen	Dosing Regimen	Efficacy Outcome	Citation
Disseminated & Localized Infection (Rabbits)	<i>Treponema pallidum</i>	12.5 or 25 mg/kg, twice daily for 10 days	Complete control of disease; comparable to penicillin G benzathine [1].	
Systemic Infection (Mice)	Various Gram-positive bacteria	Not specified in abstract	Protective effect in mouse protection tests; comparable to erythromycin [2].	

One study from 1981 demonstrated that **rosaramicin** was effective against experimental syphilis in rabbits. At doses of 12.5 or 25 mg/kg twice daily for 10 days, it achieved complete control of the disease, with results indistinguishable from those achieved with penicillin G benzathine [1]. Earlier biological studies also noted that **rosaramicin** showed a protective effect in mouse models systemically infected with various Gram-positive bacteria, with in vivo activity comparable to erythromycin [2].

Experimental Workflow for Antibiotic Efficacy

The following diagram outlines a general workflow for evaluating antibiotic efficacy in an animal model, based on the structure of the cited studies.



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Information Limitations and Recommendations

The search results indicate two main limitations for creating detailed application notes:

- **Outdated Sources:** The primary in vivo studies are from 1972 and 1981. Current standards for animal model research, dosing, and efficacy reporting may have changed significantly.
- **Lack of Protocol Details:** The available abstracts lack the granular, practical methodology required for a laboratory protocol (e.g., detailed animal husbandry, compound formulation procedures, specific clinical scoring systems, and full pharmacokinetic data).

To proceed with your project, I suggest:

- **Consulting specialized databases** like PubMed or Embase using specific search terms such as "**rosaramicin** pharmacokinetics," "**rosaramicin** murine model," or "macrolide antibiotic in vivo protocols."
- **Reviewing recent literature** on other macrolide antibiotics to infer potential modern experimental approaches that could be adapted for **rosaramicin**.

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References

1. Evaluation of rosaramicin phosphate in treatment of experimental... [pmc.ncbi.nlm.nih.gov]

2. Biological studies with rosamicin, a new <i>micromonospora... [jstage.jst.go.jp]

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